

A Technical Guide to Commercially Available Thymine-d4 for Researchers

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Compound of Interest

Compound Name: *Thymine-d4*

Cat. No.: *B132543*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available **Thymine-d4**, a deuterated internal standard essential for accurate quantification of thymine in various research applications. This document details available suppliers, provides a synthesized experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS), and illustrates key biological and analytical workflows.

Introduction to Thymine-d4

Thymine-d4 is a stable isotope-labeled version of thymine, a fundamental nucleobase in DNA. In **Thymine-d4**, four hydrogen atoms have been replaced with deuterium atoms. This isotopic substitution results in a molecule that is chemically identical to thymine but has a higher molecular weight. This property makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS). When added to a sample at a known concentration, **Thymine-d4** co-elutes with the endogenous thymine during chromatographic separation and exhibits similar ionization efficiency in the mass spectrometer.^[1] By comparing the signal intensity of the analyte (thymine) to that of the internal standard (**Thymine-d4**), researchers can correct for variations in sample preparation, injection volume, and instrument response, leading to highly accurate and precise quantification.^{[1][2][3]}

Commercially Available Thymine-d4 Suppliers

A variety of chemical suppliers offer high-purity **Thymine-d4** for research purposes. The following table summarizes the offerings from several prominent suppliers to facilitate easy comparison.

Supplier	Product Name/Catalog Number	CAS Number	Isotopic Purity/Enrichment	Chemical Purity	Available Quantities
Cayman Chemical	Thymine-d4	156054-85-2	≥99% (deuterated forms d1-d4)	≥98%	1 mg, 5 mg, 10 mg
Sigma-Aldrich (MilliporeSigma)	Thymine-d4 (methyl-d3,6-d1)	156054-85-2	98 atom % D	≥99% (CP)	1 g
Cambridge Isotope Laboratories, Inc.	Thymine (α,α,α,6-D ₄ , 98%)	200496-79-3	98%	98%	1 g
Santa Cruz Biotechnology, Inc.	Thymine-d4 (methyl-d3,6-d1)	156054-85-2	Not specified	Not specified	100 mg
MedChemExpress	Thymine-d4	Not specified	Not specified	>98%	1 mg, 5 mg, 10 mg
Toronto Research Chemicals	Thymine-d3	Not specified	Not specified	Not specified	100 mg

Experimental Protocol: Quantification of Thymine in Biological Samples using Thymine-d4 and LC-MS/MS

This section outlines a detailed methodology for the quantification of thymine in biological samples, such as plasma or cell extracts, using **Thymine-d4** as an internal standard with liquid chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is a synthesized representation based on common practices in the field.[4][5][6]

Materials and Reagents

- Thymine standard
- **Thymine-d4** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., plasma, cell lysate)
- Solid Phase Extraction (SPE) cartridges (optional, for sample cleanup)

Preparation of Standard Solutions

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of thymine and **Thymine-d4** by dissolving the accurately weighed solids in a suitable solvent (e.g., methanol or water).
- Working Standard Solutions: Prepare a series of working standard solutions of thymine by serial dilution of the primary stock solution with the appropriate solvent. These will be used to create the calibration curve.
- Internal Standard Working Solution: Prepare a working solution of **Thymine-d4** at a fixed concentration (e.g., 100 ng/mL) by diluting the primary stock solution.

Sample Preparation

- **Spiking with Internal Standard:** To an aliquot of the biological sample (e.g., 100 μ L of plasma or cell lysate), add a precise volume of the **Thymine-d4** internal standard working solution.
[\[7\]](#)
- **Protein Precipitation:** Add a protein precipitating agent, such as 3 volumes of ice-cold acetonitrile or methanol, to the sample. Vortex vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- **Centrifugation:** Centrifuge the samples at a high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- **Supernatant Collection:** Carefully transfer the supernatant to a new tube.
- **Evaporation and Reconstitution:** Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume of the mobile phase starting condition (e.g., 100 μ L of 95:5 water:acetonitrile with 0.1% formic acid).
- **Filtration (Optional):** For cleaner samples, pass the reconstituted solution through a 0.22 μ m syringe filter before transferring to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- **Liquid Chromatograph:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A C18 reversed-phase column is commonly used for the separation of nucleobases.
- **Mobile Phase A:** 0.1% formic acid in water.
- **Mobile Phase B:** 0.1% formic acid in acetonitrile.
- **Gradient Elution:** A suitable gradient to separate thymine from other matrix components.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI+) mode.
- **Ionization Source Parameters:** Optimize parameters such as capillary voltage, source temperature, and gas flows.

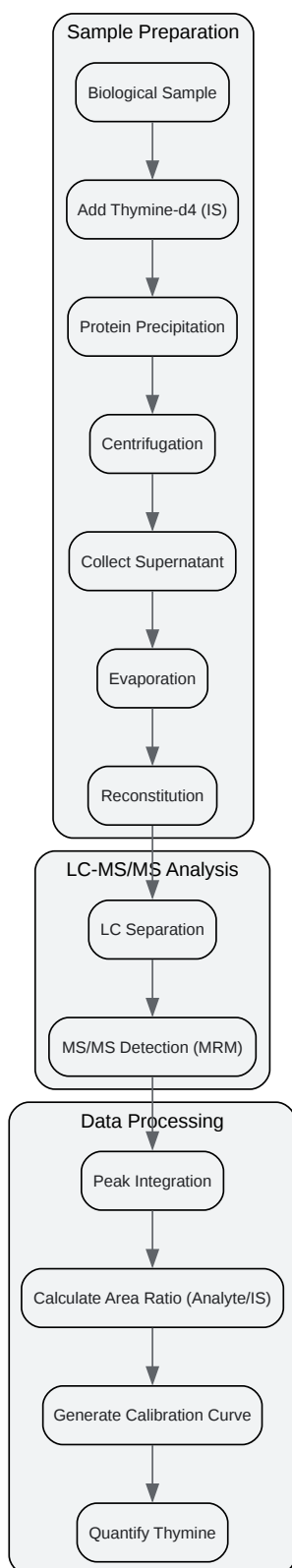
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both thymine and **Thymine-d4**.

Data Analysis

- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of thymine to the peak area of **Thymine-d4** against the concentration of the thymine standards.
- Quantification: Determine the concentration of thymine in the unknown samples by interpolating the peak area ratio of thymine to **Thymine-d4** from the calibration curve.

Mandatory Visualizations

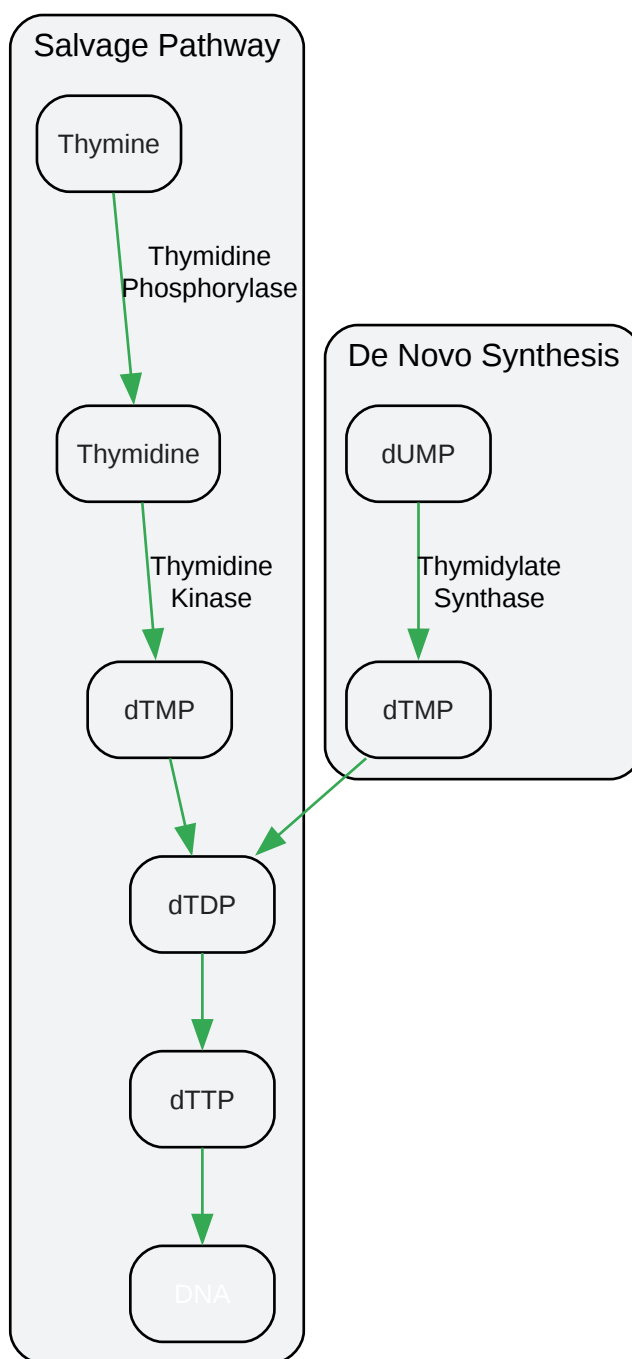
Experimental Workflow



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Caption: Workflow for quantitative analysis using an internal standard.

Thymine Metabolism Pathways



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Caption: Thymine salvage and de novo synthesis pathways.[8][9][10]

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